

Application Notes and Protocols for (Z)-Aroxystrobin in Mango Anthracnose Field Studies

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Compound of Interest

Compound Name: (Z)-Aroxystrobin

Cat. No.: B15611882

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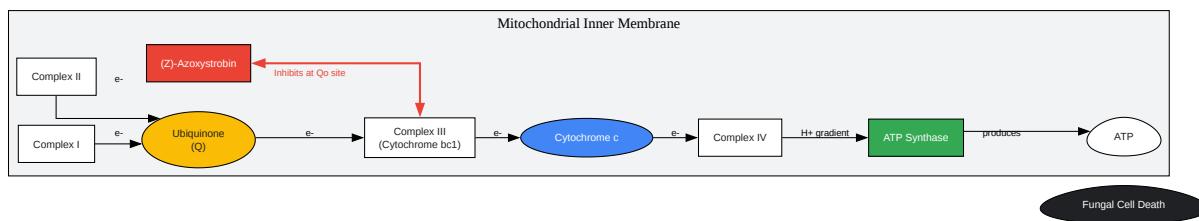
Audience: Researchers, scientists, and drug development professionals.

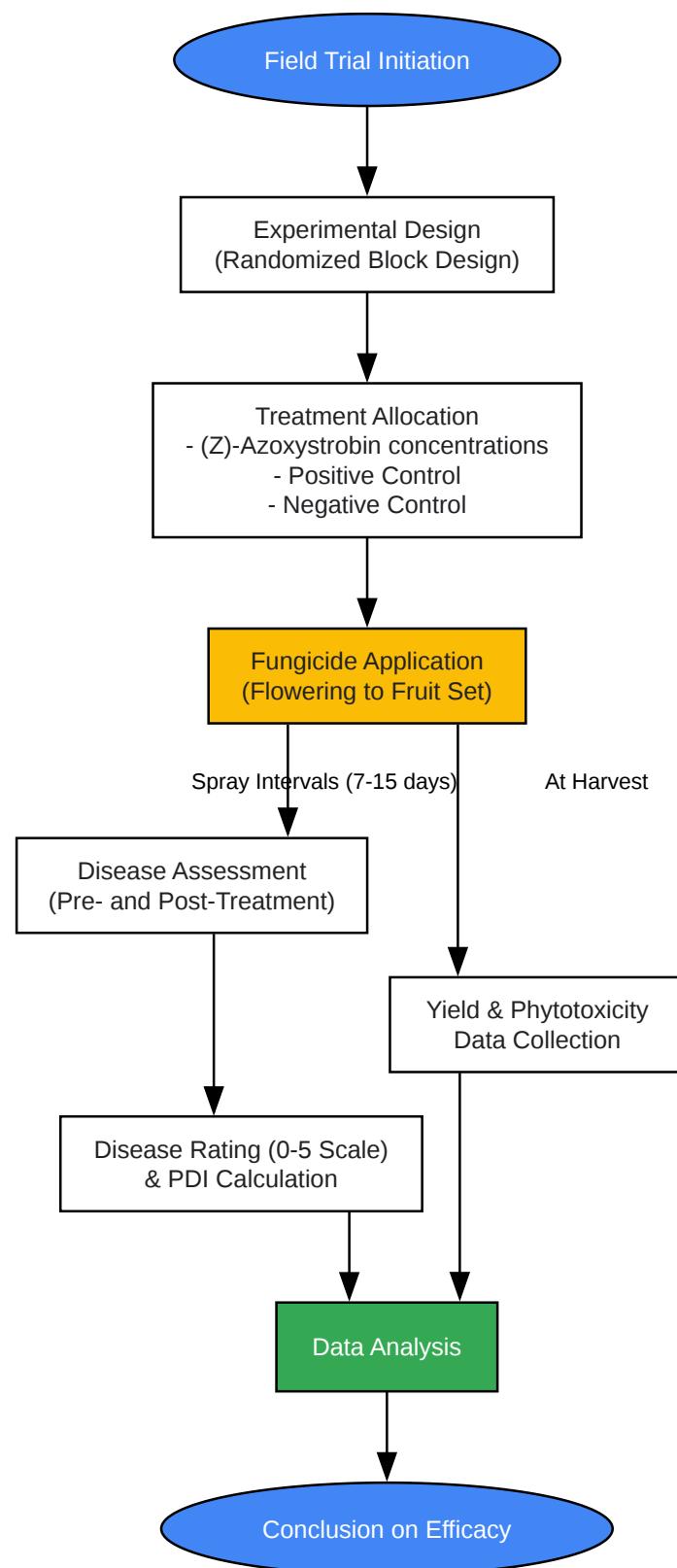
Introduction

Anthracnose, caused by the fungal pathogen *Colletotrichum gloeosporioides*, is a major pre- and post-harvest disease of mango (*Mangifera indica L.*) worldwide, leading to significant yield losses.^{[1][2]} The disease manifests on leaves, panicles, and fruits, causing blossom blight, fruit rot, and reducing overall fruit quality.^[3] **(Z)-Aroxystrobin**, a broad-spectrum systemic fungicide belonging to the strobilurin class, has demonstrated significant efficacy in controlling mango anthracnose.^{[1][4]} This document provides detailed application notes and standardized protocols for conducting field studies to evaluate the efficacy of **(Z)-Aroxystrobin** against mango anthracnose.

Mechanism of Action

(Z)-Aroxystrobin inhibits fungal respiration by binding to the Quinone outside (Qo) site of the cytochrome bc₁ complex (Complex III) in the mitochondrial electron transport chain.^{[1][4][5]} This binding blocks electron transfer, which disrupts the production of adenosine triphosphate (ATP), the primary energy currency of the cell. The subsequent energy deficit leads to the inhibition of spore germination and mycelial growth, and ultimately cell death in the target fungus.^{[4][5]}



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